

5-FAM-LPETGG Fluorescent Probe: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Fam-lpetgg

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the **5-FAM-LPETGG** fluorescent probe, a critical tool for studying and utilizing the bacterial transpeptidase Sortase A (SrtA). It covers the probe's core principles, mechanism of action, and detailed protocols for its application in site-specific protein labeling and enzyme activity assays.

Core Principles

The **5-FAM-LPETGG** probe is a synthetic peptide, Leu-Pro-Glu-Thr-Gly-Gly, that is fluorescently labeled at its N-terminus with 5-carboxyfluorescein (5-FAM). This design leverages the specific recognition sequence of the *Staphylococcus aureus* Sortase A enzyme.

- **Recognition Motif:** The core of the probe is the "LPETG" sequence, which is the canonical recognition motif for SrtA.^{[1][2]}
- **Fluorescent Reporter:** 5-FAM is a widely used green fluorescent dye, providing a robust and readily detectable signal for tracking the peptide's fate in enzymatic reactions.^[3]

The probe's primary utility lies in its function as a substrate for SrtA, enabling researchers to fluorescently label proteins, study enzyme kinetics, and screen for inhibitors.

Chemical and Spectral Properties

The **5-FAM-LPETGG** probe consists of the hexapeptide LPETGG conjugated to a 5-FAM fluorophore. While precise photophysical constants for the conjugated probe are not readily available in the literature, the properties of 5-FAM provide a reliable reference. The peptide component is not expected to significantly alter the core spectral characteristics of the dye.

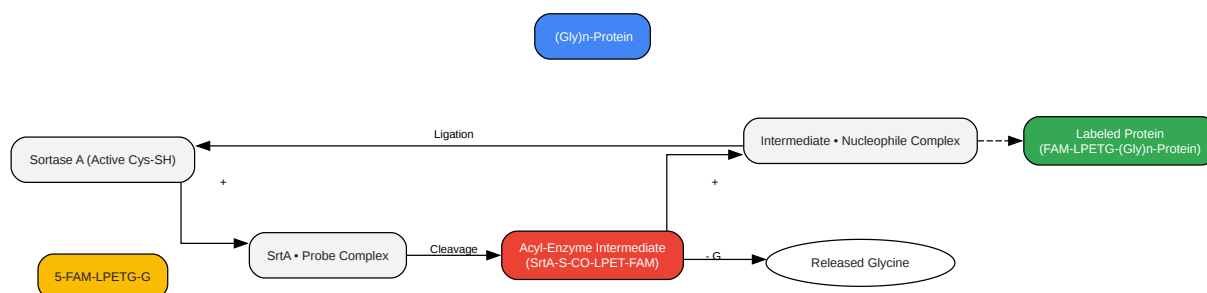
Property	Value	Notes
Molecular Formula	C ₄₅ H ₅₀ N ₆ O ₁₆	For the peptide-dye conjugate. [4]
Molecular Weight	~930.9 g/mol	[4]
Excitation Maximum (λ _{ex})	~492 nm	Based on 5-carboxyfluorescein (5-FAM).[4]
Emission Maximum (λ _{em})	~518 nm	Based on 5-carboxyfluorescein (5-FAM).[4]
Extinction Coefficient (ε)	~80,000 cm ⁻¹ M ⁻¹	Value for Fluorescein at ~498 nm.[5] This can vary with pH and buffer conditions.
Quantum Yield (Φ)	~0.79 - 0.95	Value for Fluorescein in aqueous solution.[5] Highly dependent on pH and local environment.[6][7]
Solubility	Good	Soluble in aqueous buffers like PBS (pH 7.2) and organic solvents like DMSO and DMF. [4]

Mechanism of Action: Sortase A-Mediated Ligation

The functionality of the **5-FAM-LPETGG** probe is intrinsically linked to the catalytic cycle of Sortase A. SrtA is a transpeptidase that anchors surface proteins to the cell wall in Gram-positive bacteria.[2] This process, often termed "sortagging," can be harnessed for in vitro and in cellulo protein engineering.

The reaction proceeds via a ping-pong mechanism involving a covalent enzyme intermediate: [8]

- **Recognition and Cleavage:** SrtA recognizes the LPETG motif on the **5-FAM-LPETGG** probe and cleaves the peptide bond between the Threonine (T) and Glycine (G) residues.[1][3]
- **Acyl-Enzyme Intermediate:** The C-terminal threonine of the cleaved probe (now 5-FAM-LPET) becomes covalently attached to the active site cysteine of SrtA, forming a thioester-linked acyl-enzyme intermediate.[9]
- **Nucleophilic Attack:** A second substrate, containing an N-terminal oligoglycine (Gly)_n motif (typically n=3-5), acts as a nucleophile.[9] The terminal amino group of the glycine attacks the thioester bond of the intermediate.
- **Ligation and Regeneration:** This attack resolves the intermediate, forming a new, native peptide bond between the threonine of the 5-FAM-LPET fragment and the N-terminal glycine of the nucleophile. The active site of Sortase A is regenerated in the process.



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Caption: Mechanism of Sortase A-mediated ligation using the **5-FAM-LPETGG** probe.

Experimental Protocols

The following protocols provide a starting point for using the **5-FAM-LPETGG** probe. Optimal conditions, particularly reactant concentrations and incubation times, may need to be determined empirically based on the specific proteins and application.

Site-Specific N-Terminal Protein Labeling

This protocol describes the labeling of a target protein that has been engineered to possess an N-terminal oligoglycine tag (e.g., GGG-).

Materials:

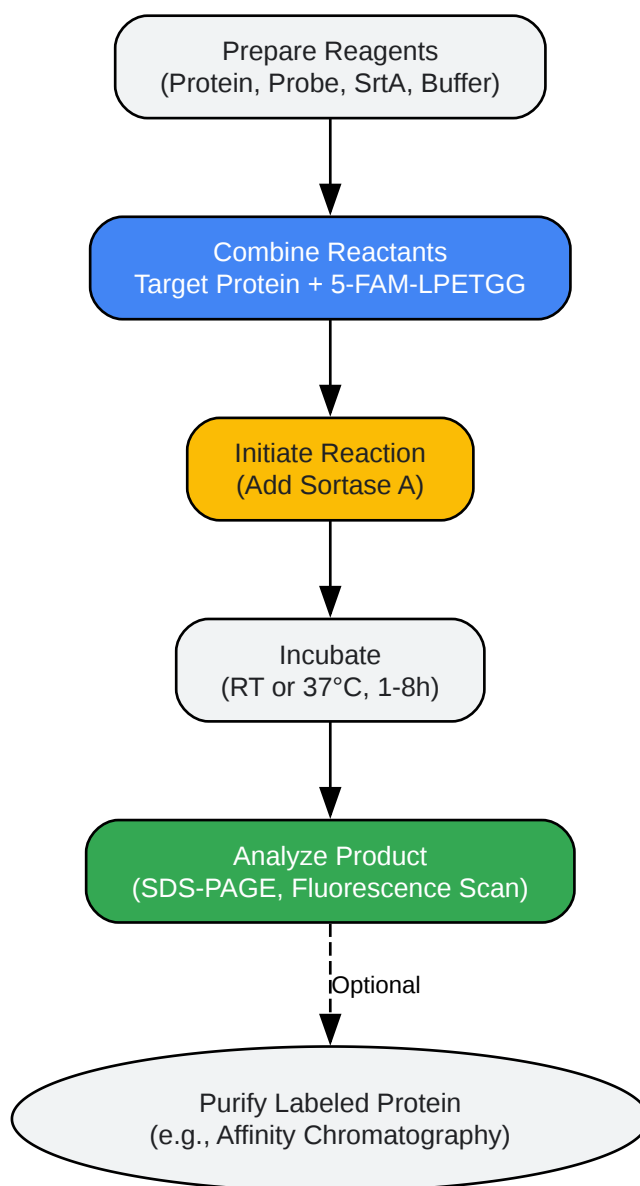
- **5-FAM-LPETGG** Probe: Stock solution (e.g., 5-10 mM in DMSO).
- Target Protein: Purified protein with an N-terminal (Gly) n tag ($n=1-5$), stock solution of known concentration.
- Sortase A Enzyme: Purified, active SrtA (wild-type or an engineered variant like 5M or 7M).
[9]
- 10x Sortase Reaction Buffer: 500 mM Tris-HCl (pH 7.5-8.0), 1.5 M NaCl, 100 mM CaCl₂.
(Note: CaCl₂ is not required for Ca²⁺-independent mutants). [9]
- Quenching Buffer (Optional): e.g., SDS-PAGE loading buffer.

Procedure:

- Reaction Setup: In a microcentrifuge tube, combine the following components to the final concentrations listed in the table below. It is recommended to add the Sortase A enzyme last to initiate the reaction.

Component	Stock Concentration	Final Concentration	Example Volume (50 µL)
10x Sortase Buffer	10x	1x	5 µL
Target Protein (GGG-Protein)	500 µM	50 µM	5 µL
5-FAM-LPETGG Probe	5 mM	250-500 µM	2.5 - 5 µL
Sortase A Enzyme	50 µM	2.5 - 5 µM	2.5 - 5 µL
Nuclease-Free Water	-	-	To 50 µL

- Incubation: Incubate the reaction at room temperature or 37°C. Reaction times can vary from 1 to 8 hours, depending on the efficiency of the substrates and enzyme variant.[\[6\]](#)[\[10\]](#) Monitor progress by taking aliquots at different time points (e.g., 1h, 3h, 5h).
- Analysis: Analyze the reaction products using SDS-PAGE. The labeled protein will exhibit a shift in molecular weight and will be fluorescent under UV or blue light illumination before staining. Coomassie staining can be used to visualize all protein bands.
- Purification (Optional): If the labeled protein needs to be separated from the enzyme and unreacted components, affinity chromatography can be used (e.g., if the target protein or SrtA has a His-tag).



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Caption: General experimental workflow for site-specific protein labeling.

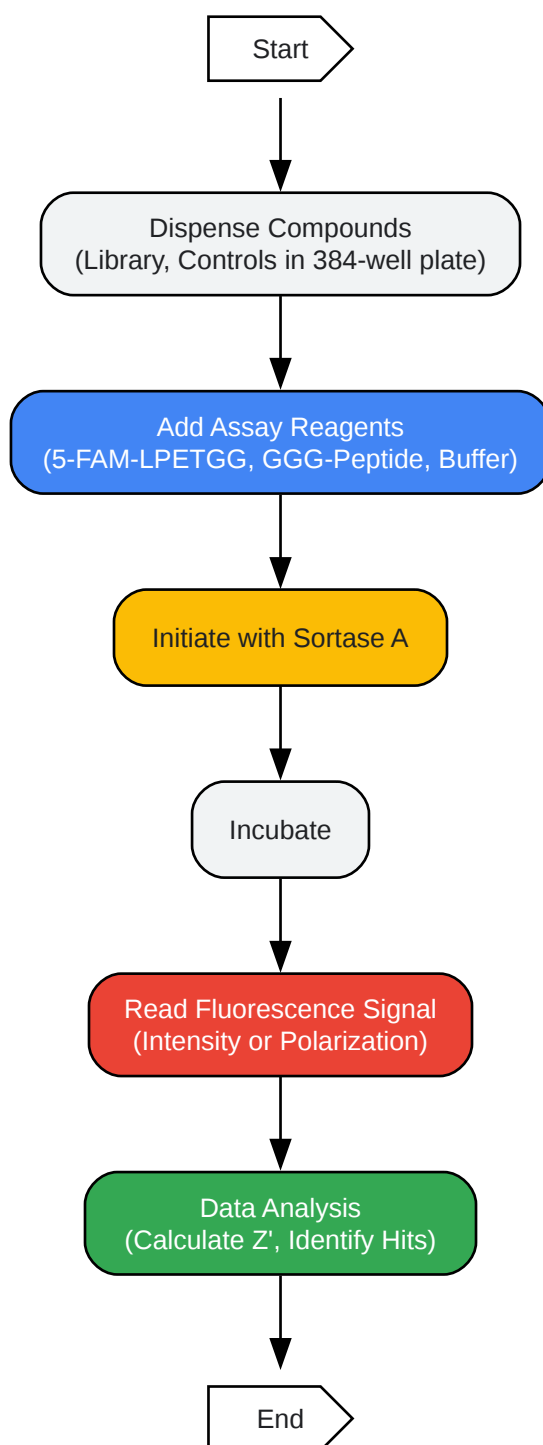
High-Throughput Screening (HTS) for Sortase A Inhibitors

The **5-FAM-LPETGG** probe can be adapted for HTS assays to identify inhibitors of Sortase A. A common format is a FRET (Förster Resonance Energy Transfer) assay where the LPETG recognition sequence is flanked by a fluorophore (like 5-FAM) and a quencher. However, a simpler intensity-based assay can also be devised. The workflow below outlines a general HTS process.

Assay Principle: In the presence of an active SrtA and a suitable oligoglycine nucleophile, the 5-FAM-LPET moiety is transferred, leading to a change in the fluorescent signal's properties (e.g., polarization). An effective inhibitor will prevent this reaction, and the fluorescent signal will remain unchanged.

Procedure Outline:

- **Plate Preparation:** Dispense test compounds from a chemical library into a multi-well plate (e.g., 384-well). Include positive (no inhibitor) and negative (no enzyme) controls.
- **Reagent Addition:** Add the **5-FAM-LPETGG** probe, an oligoglycine acceptor (e.g., GGG-peptide), and reaction buffer to all wells.
- **Reaction Initiation:** Add Sortase A to all wells except the negative controls to start the reaction.
- **Incubation:** Incubate the plates for a predetermined time at a controlled temperature.
- **Detection:** Read the fluorescence intensity or fluorescence polarization (FP) of each well using a plate reader.
- **Data Analysis:** Identify "hits" (wells with a signal similar to the negative control) for further validation.



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Caption: Logical workflow for a high-throughput screen for Sortase A inhibitors.

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